Application Note: Comprehensive NMR Spectroscopic Analysis of Methyl 3-phenoxypropanoate

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Compound of Interest

Compound Name:	*Methyl 3-phenoxypropanoate*
CAS No.:	*7497-89-4*
Cat. No.:	*B1362603*

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Abstract: This guide provides a detailed, multi-technique Nuclear Magnetic Resonance (NMR) spectroscopy protocol for the structural elucidation and quantitative analysis of **Methyl 3-phenoxypropanoate**. Designed for researchers and drug development professionals, this document moves beyond procedural steps to explain the underlying scientific rationale for experimental choices. It covers sample preparation, acquisition of one-dimensional (^{1}H, ^{13}C, DEPT) and two-dimensional (COSY, HSQC, HMBC) spectra, and concludes with a validated protocol for quantitative NMR (qNMR) analysis.

Introduction to **Methyl 3-phenoxypropanoate** Analysis

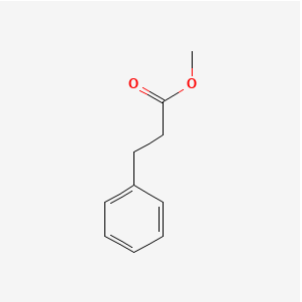
Methyl 3-phenoxypropanoate is an organic ester with applications in fragrances and as a building block in chemical synthesis. Accurate characterization of its chemical structure and purity is paramount for quality control and regulatory compliance. NMR spectroscopy offers an unparalleled, non-destructive method for obtaining detailed molecular information. This

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application note presents an integrated NMR workflow, leveraging a suite of experiments to provide unambiguous structural assignment and precise quantification.

Analyte Profile: **Methyl 3-phenoxypropanoate**

A clear understanding of the analyte's properties is the foundation of any successful analytical protocol.

Property	Value	Source
Chemical Structure		PubChem CID: 7643[1]
Molecular Formula	$C_{10}H_{12}O_2$	PubChem[1]
Molecular Weight	164.20 g/mol	PubChem[1][2][3]
Appearance	Colorless to light yellow liquid	MedchemExpress[2]
Density	~1.043 g/cm³	MedchemExpress[2]
Solubility	Insoluble in water; miscible in ethanol, DMSO, acetonitrile.	PubChem, MedchemExpress[1][2][4][5]

Part 1: High-Fidelity Sample Preparation Protocol

The quality of NMR data is directly dependent on meticulous sample preparation. The goal is to create a homogeneous solution free of particulate matter and paramagnetic impurities, which can degrade spectral resolution.[6]

Materials Required

- **Methyl 3-phenoxypropanoate** sample
- High-quality 5 mm NMR tubes (unscratched and clean)[7][8]

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- Deuterated solvent: Chloroform-d ($CDCl_3$) is recommended due to its excellent solubilizing power for moderately polar organic esters. DMSO-d_6 is a suitable alternative.[9]
- Internal Standard for qNMR (e.g., Maleic Anhydride, 1,4-Dinitrobenzene)
- Glass Pasteur pipettes and bulbs
- Small vials for pre-dissolution
- Analytical balance

Protocol for Sample Preparation

This protocol is designed to minimize common errors and ensure sample integrity. Preparing the sample in a secondary vial before transferring it to the NMR tube is a best practice that allows for effective mixing and visual confirmation of complete dissolution.[9]

- Weighing the Analyte:
  - For 1D ^1H NMR, accurately weigh 5-25 mg of **Methyl 3-phenoxypropanoate** into a clean, dry vial.[8][9]
  - For 1D ^{13}C and 2D NMR, a higher concentration is required due to the lower natural abundance of the ^{13}C isotope. Weigh 50-100 mg of the sample.[9]
- Solvent Addition:
  - Add approximately 0.6-0.7 mL of $CDCl_3$ to the vial. This volume ensures an optimal sample height of 4-5 cm within the NMR tube, which is critical for proper instrument shimming.[6][7][10]
- Dissolution:
  - Gently swirl or vortex the vial to ensure the sample is completely dissolved. If necessary, gentle heating or sonication can be used to aid dissolution.[2][10] The final solution must be transparent and free of any solid particles.
- Transfer to NMR Tube:

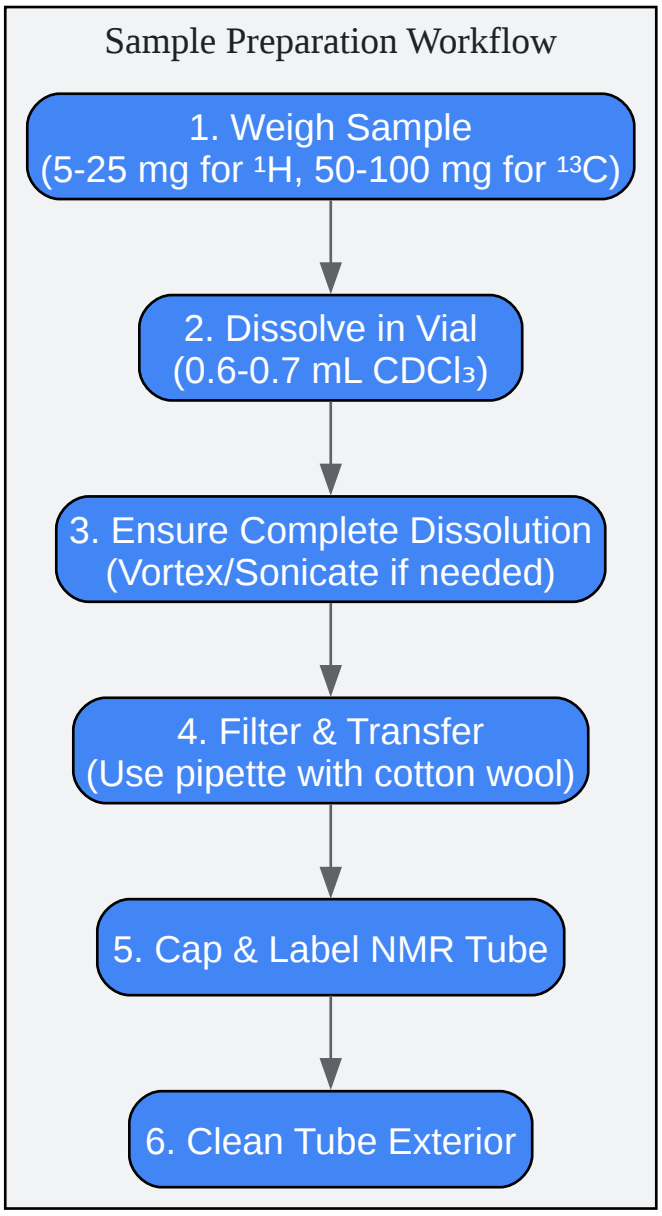
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- Using a glass Pasteur pipette, carefully transfer the solution into the NMR tube.
- Expert Tip: To remove any potential microparticulates that can interfere with shimming, plug the Pasteur pipette with a small piece of cotton wool to act as a filter.[10]

- Capping and Labeling:
  - Cap the NMR tube securely and label it clearly with a unique identifier. Do not use paper labels on the section of the tube that will be inside the spectrometer.[7]
- Cleaning:
  - Before inserting the sample into the spectrometer, wipe the outside of the NMR tube with a lint-free tissue dampened with isopropanol or acetone to remove any fingerprints or dust.[10]

Sample Preparation Workflow Diagram

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Caption: Step-by-step workflow for preparing **Methyl 3-phenoxypropanoate** NMR samples.

Part 2: NMR Data Acquisition Parameters

The following parameters are recommended for a standard 400 MHz spectrometer. These should be adapted based on the specific instrument and experimental goals.

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Parameter	^{1}H Experiment	^{13}C Experiment	DEPT-135	COSY	HSQC	HMBC
Pulse Program	zg30	zgpg30	dept135	cosygpqf	hsqcedetgpsisp2.2	hmbcgplpndqf
Spectrometer Freq.	400 MHz	101 MHz	101 MHz	400 MHz	400/101 MHz	400/101 MHz
Number of Scans (NS)	8-16	1024-4096	256	8-16	16-64	32-128
Relaxation Delay (D1)	1-2 s	2 s	2 s	1.5 s	1.5 s	1.5 s
Acquisition Time (AQ)	~4 s	~1.3 s	~1.3 s	~0.25 s	~0.12 s	~0.25 s
Spectral Width (SW)	20 ppm	240 ppm	240 ppm	12 ppm	F2: 12 ppm, F1: 165 ppm	F2: 12 ppm, F1: 220 ppm

Causality Behind Parameter Choices:

- Number of Scans (NS): The ^{13}C nucleus has a low natural abundance (~1.1%) and lower gyromagnetic ratio compared to ^{1}H, necessitating a significantly higher number of scans to achieve an adequate signal-to-noise ratio.
- Relaxation Delay (D1): For quantitative experiments, D1 must be at least 5 times the longest spin-lattice relaxation time (T_1) of any nucleus of interest to ensure full magnetization recovery between pulses. For qualitative scans, a shorter delay is acceptable.

Part 3: Spectral Analysis and Structural Elucidation

A combined analysis of 1D and 2D NMR spectra is required for the complete and unambiguous assignment of all proton and carbon signals in **Methyl 3-phenoxypropanoate**.

Predicted ^{1}H and ^{13}C NMR Spectra

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Based on standard chemical shift tables and the electronic environment of the nuclei, the following signals are predicted:



Label	Atom Type	Predicted ^{1}H Shift (ppm)	Multiplicity	Integration	Predicted ^{13}C Shift (ppm)	DEPT-135 Phase
a	$-OCH_3$	3.70	Singlet (s)	3H	~51.7	Positive (CH_3)
b	$-CH_2-C=O$	2.80	Triplet (t)	2H	~34.5	Negative (CH_2)
c	$-O-CH_2-$	4.25	Triplet (t)	2H	~63.4	Negative (CH_2)
d	C=O	-	-	-	~171.5	No Signal (C)
e	C-OAr	-	-	-	~158.5	No Signal (C)
f	ortho-CH	6.95	Doublet (d)	2H	~114.5	Positive (CH)
g	para-CH	6.90	Triplet (t)	1H	~120.9	Positive (CH)
h	meta-CH	7.30	Triplet (t)	2H	~129.5	Positive (CH)

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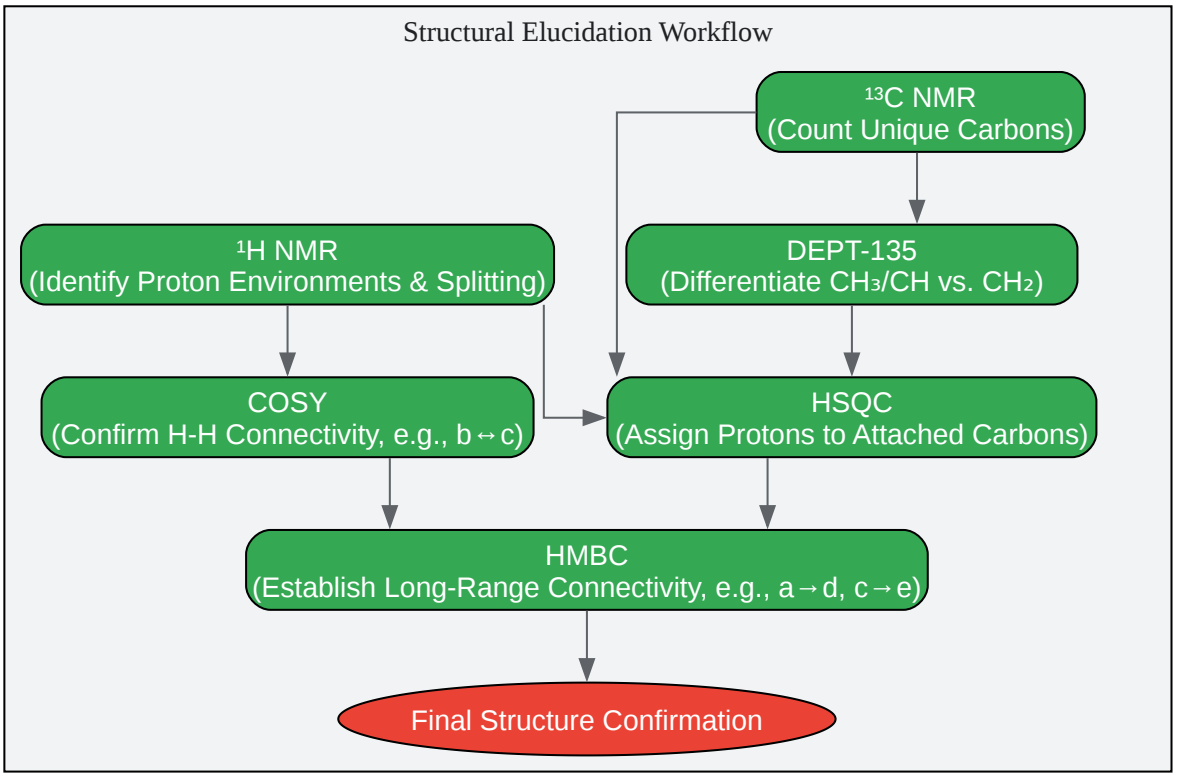
Elucidation Using 2D NMR

While 1D spectra provide the initial data, 2D correlation experiments are essential to confirm the connectivity and finalize the assignments.

- COSY (Correlation Spectroscopy): This experiment reveals proton-proton couplings. A critical cross-peak is expected between the protons at b (~2.80 ppm) and c (~4.25 ppm), confirming the presence of the -CH_2-CH_2- aliphatic chain.[11][12][13]
- HSQC (Heteronuclear Single Quantum Coherence): This spectrum maps each proton to its directly attached carbon. It provides definitive one-bond C-H correlations, for instance, confirming that the proton signal at ~3.70 ppm (a) corresponds to the carbon at ~51.7 ppm (a).[14][15][16]
- HMBC (Heteronuclear Multiple Bond Correlation): HMBC is arguably the most powerful tool for piecing together the molecular skeleton by showing correlations over 2-3 bonds. Key expected correlations include:
  - From the methyl protons (a) to the carbonyl carbon (d).
  - From the methylene protons (b) to the carbonyl carbon (d).
  - From the methylene protons (c) to the aromatic carbon attached to the ether oxygen (e). This correlation is crucial for confirming the phenoxy linkage.[17][18]

Logical Workflow for Structural Elucidation

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Caption: Integrated workflow combining 1D and 2D NMR for structure verification.

Part 4: Quantitative NMR (qNMR) Protocol

qNMR is a primary analytical method for determining the purity or concentration of a substance without the need for a specific reference standard of the analyte itself. The signal area is directly proportional to the molar amount of the nuclei.[19][20][21]

Principle and Key Requirements

For accurate quantification, the following conditions are critical:

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- Internal Standard (IS): An IS of known high purity must be used. It should be stable, non-volatile, and have at least one signal that is fully resolved from any analyte signals. Maleic anhydride is a suitable choice for $CDCl_3$.
- Full Relaxation: A long relaxation delay (D1) is essential to allow all protons to fully return to equilibrium before the next pulse. A D1 of 7-10 seconds (or >5x T_1max) is recommended.
- Signal-to-Noise (S/N): A high S/N ratio (>150:1) is required for precise integration.

Step-by-Step qNMR Protocol

- Prepare a Stock Solution of the Internal Standard (IS): Accurately weigh a known amount of IS (e.g., 50 mg of maleic anhydride) and dissolve it in a precise volume of $CDCl_3$ (e.g., 10.0 mL) in a volumetric flask.
- Prepare the qNMR Sample:
  - Accurately weigh a known amount of the **Methyl 3-phenoxypropanoate** sample ($W_{analyte}$, e.g., 20 mg) into a vial.
  - Using a calibrated pipette, add a precise volume of the IS stock solution (e.g., 0.6 mL) to the vial. This ensures a known mass of the IS (W_{is}) is present.
  - Ensure complete dissolution and transfer to an NMR tube.
- Data Acquisition: Acquire a ^1H NMR spectrum using quantitative parameters (e.g., 64 scans, D1 = 10 s).
- Data Processing: Carefully phase and baseline correct the spectrum. Integrate a well-resolved signal from the analyte ($Int_{analyte}$) and a signal from the internal standard (Int_{is}).
- Calculation of Purity: The weight percent purity of the analyte is calculated using the following formula:

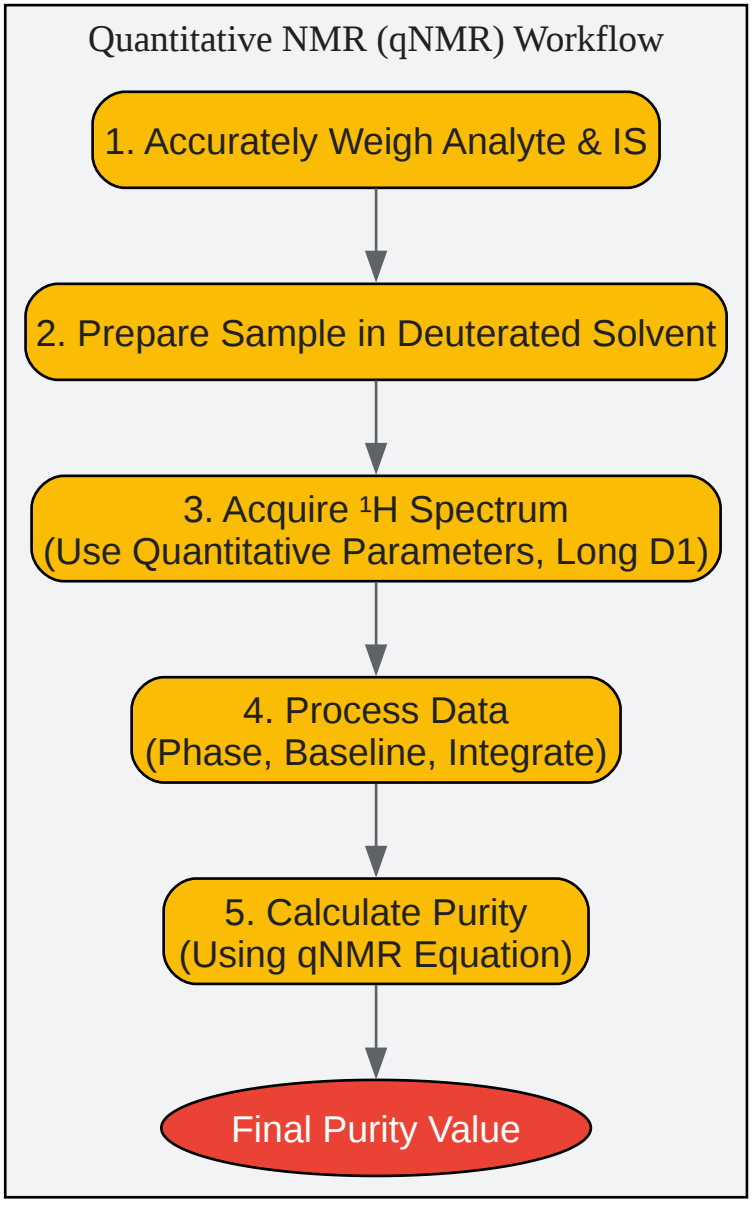
  $$Purity\ (wt\%) = (Int_{analyte} / Int_{is}) * (N_{is} / N_{analyte}) * (MW_{analyte} / MW_{is}) * (W_{is} / W_{analyte}) * Purity_{is}$$

  Where:

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- Int: Integral value of the signal
- N: Number of protons giving rise to the integrated signal
- MW: Molecular weight
- W: Weight
- $Purity_{is}$: Purity of the internal standard (in wt%)

qNMR Analysis Workflow



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Caption: Standardized workflow for determining the purity of **Methyl 3-phenoxypropanoate** via qNMR.

Conclusion

This application note details a robust and comprehensive NMR-based approach for the analysis of **Methyl 3-phenoxypropanoate**. By systematically applying 1D (^{1}H, ^{13}C, DEPT) and 2D (COSY, HSQC, HMBC) NMR techniques, researchers can achieve unambiguous structural confirmation. Furthermore, the outlined qNMR protocol provides a precise and accurate method for determining purity, a critical parameter in research and industrial settings. This integrated workflow exemplifies the power of modern NMR spectroscopy as a definitive tool in chemical analysis.

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